

(Triethylsilyl)acetylene molecular weight and formula

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Compound of Interest

Compound Name: (Triethylsilyl)acetylene

Cat. No.: B162402

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An In-depth Technical Guide to (Triethylsilyl)acetylene

Introduction

(Triethylsilyl)acetylene, also known as ethynyltriethylsilane, is an organosilicon compound with significant applications in organic synthesis. As a bulky trialkylsilyl-protected alkyne, it serves as a crucial building block in the formation of complex molecules. The triethylsilyl group enhances the stability of the acetylene moiety while allowing for high reactivity in various coupling reactions. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications for researchers and professionals in drug development and materials science.

Physicochemical Properties

The fundamental properties of **(Triethylsilyl)acetylene** are summarized below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₈ H ₁₆ Si[1][2][3][4][5]
Linear Formula	(C ₂ H ₅) ₃ SiC≡CH[6]
Molecular Weight	140.30 g/mol [1][2][3][4][6]
CAS Number	1777-03-3[1][2][3][4]
Appearance	Clear, colorless liquid[1][4]
Density	0.783 g/mL at 25 °C[1][4][6]
Boiling Point	136 °C[1][4][5]
Refractive Index	n ₂₀ /D 1.433[1][4][6]
Flash Point	17 °C (62.6 °F) - closed cup
Storage	Store at room temperature in flammables area[1][4]

Synthesis and Experimental Protocols

The synthesis of silylacetylenes, including **(Triethylsilyl)acetylene**, generally involves the reaction of a metal acetylide with a trialkylsilyl halide. While specific, detailed protocols for **(Triethylsilyl)acetylene** are proprietary or published in specialized literature, a general and widely used method is the silylation of an ethynyl metal derivative.

General Synthesis of (Trialkylsilyl)acetylenes

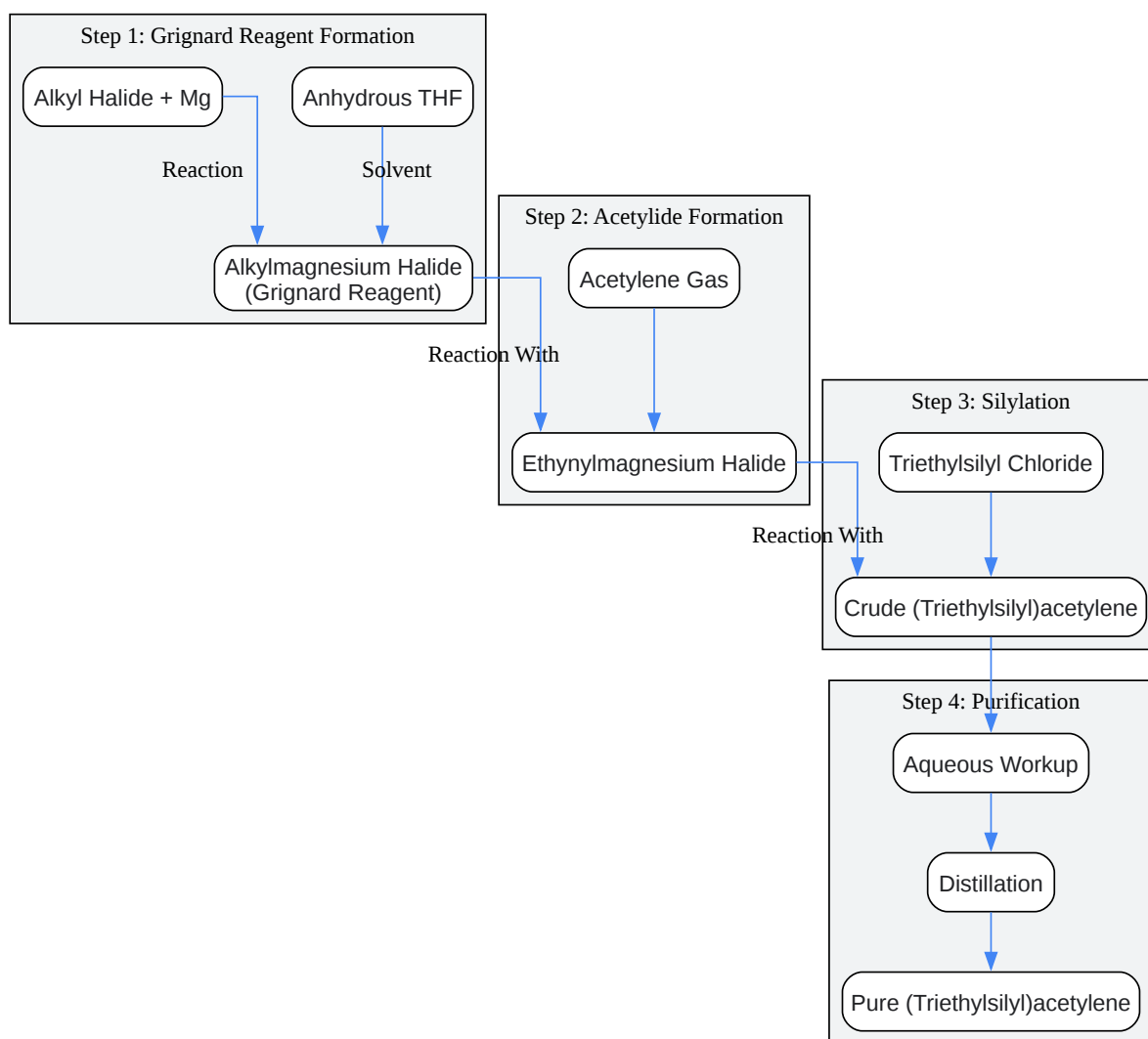
A common laboratory-scale synthesis for a related compound, trimethylsilylacetylene, involves the preparation of a Grignard reagent from an alkyl halide, followed by reaction with acetylene gas to form an ethynylmagnesium halide. This intermediate is then reacted with the corresponding trialkylsilyl chloride.

Illustrative Experimental Workflow (Conceptual):

- Formation of Grignard Reagent: An alkylmagnesium halide (e.g., butylmagnesium chloride) is prepared by reacting the corresponding alkyl halide with magnesium turnings in an

anhydrous ether solvent like tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).

- **Formation of Ethynylmagnesium Halide:** Purified acetylene gas is bubbled through the cooled Grignard reagent solution. This must be done carefully to control the exothermic reaction and prevent the formation of bis(magnesium halide)acetylene.
- **Silylation:** A solution of the trialkylsilyl chloride (in this case, triethylsilyl chloride) in an anhydrous solvent is added dropwise to the ethynylmagnesium halide solution. The reaction mixture is typically refluxed to ensure completion.
- **Workup and Purification:** The reaction is quenched, often with water or a dilute aqueous acid. The organic layer is separated, dried over an anhydrous salt (e.g., sodium sulfate), and the product is isolated and purified by distillation.



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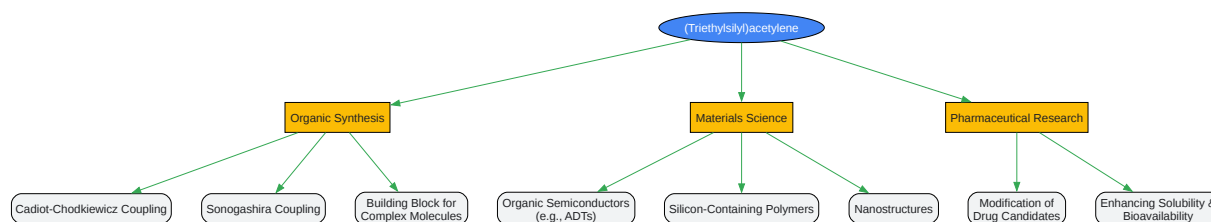
General synthesis workflow for **(Triethylsilyl)acetylene**.

Key Reactions and Applications

(Triethylsilyl)acetylene is a versatile reagent employed in several important organic reactions. Its bulky triethylsilyl group provides steric hindrance that can be advantageous in achieving selectivity.

- **Cadiot-Chodkiewicz Cross-Coupling:** This reaction involves the coupling of a terminal alkyne with a 1-haloalkyne to form unsymmetrical diynes. **(Triethylsilyl)acetylene** is used as a bulky protected alkyne in these reactions.[\[4\]](#)
- **Sonogashira Coupling:** In this cross-coupling reaction, a terminal alkyne reacts with an aryl or vinyl halide. The use of **(Triethylsilyl)acetylene** allows for the introduction of an ethynyl group, and the silyl group can be subsequently removed if desired.[\[7\]](#)
- **Rhodium-Catalyzed Dimerization:** This process allows for the formation of dimers from **(Triethylsilyl)acetylene**, leading to more complex molecular structures.[\[4\]](#)
- **Synthesis of Advanced Materials:** It is a key precursor in the synthesis of triethylsilylethynyl anthradithiophenes (ADTs), which are organic semiconductors used in advanced electronic materials.[\[4\]](#)[\[6\]](#)[\[8\]](#)

The diverse applications of **(Triethylsilyl)acetylene** stem from its unique combination of reactivity and stability, making it a valuable tool across multiple scientific disciplines.



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Core application areas of **(Triethylsilyl)acetylene**.

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